

Preparation of CGP-74514 dihydrochloride Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: CGP-74514 dihydrochloride

Cat. No.: B1150263

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **CGP-74514 dihydrochloride**, a potent and selective inhibitor of cyclin-dependent kinase 1 (CDK1).

Chemical and Physical Properties

CGP-74514 dihydrochloride is a valuable tool for studying the cell cycle and has potential applications in cancer research. Accurate preparation of stock solutions is critical for reproducible experimental results.

Property	Value	Reference
Molecular Weight	458.82 g/mol	[1]
Chemical Formula	C ₁₉ H ₂₄ ClN ₇ ·2HCl	[1]
Purity	≥98%	[1]
Appearance	Solid powder	
IC ₅₀	25 nM (for CDK1)	[2][3][4][5]

Solubility Data

The solubility of **CGP-74514 dihydrochloride** is a key factor in determining the appropriate solvent and maximum stock concentration.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
Water	50	22.94	[1]
DMSO	100	45.88	[1]

Experimental Protocols

Materials

- **CGP-74514 dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or sterile, deionized water
- Sterile, polypropylene microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Preparation: Before opening, bring the vial of **CGP-74514 dihydrochloride** powder to room temperature. This prevents the condensation of moisture, which can affect the stability of the compound.
- Weighing: Accurately weigh the desired amount of the compound using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.59 mg of **CGP-74514 dihydrochloride**.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.

- **Mixing:** Cap the vial tightly and vortex thoroughly for at least 30 seconds to ensure complete dissolution. Visually inspect the solution to confirm that no particulates are present. Gentle warming in a water bath (not exceeding 37°C) may be used if necessary to aid dissolution, but avoid excessive heat.
- **Aliquoting and Storage:** To minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. Store the aliquots at -20°C for short-term storage (up to one month). For long-term storage, it is recommended to store at -80°C.

Protocol for Preparing a 10 mM Stock Solution in Water

- **Preparation:** Allow the vial of **CGP-74514 dihydrochloride** powder to equilibrate to room temperature.
- **Weighing:** Weigh the desired amount of the compound. For 1 mL of a 10 mM stock solution, use 4.59 mg.
- **Dissolution:** Add the appropriate volume of sterile, deionized water to the vial.
- **Mixing:** Securely cap the vial and vortex until the solid is completely dissolved.
- **Aliquoting and Storage:** Aliquot the aqueous stock solution into sterile tubes and store at -20°C for up to one month.

Note on Batch-Specific Molecular Weight: The molecular weight can vary slightly between batches due to hydration. For the most accurate preparation of stock solutions, always refer to the batch-specific molecular weight provided on the product's certificate of analysis.

Application Notes

CGP-74514 dihydrochloride is a potent inhibitor of CDK1, a key kinase that, in complex with cyclin B, drives the transition from the G2 to the M phase of the cell cycle. Inhibition of CDK1 leads to cell cycle arrest at the G2/M checkpoint and can induce apoptosis.

Recommended Working Concentrations

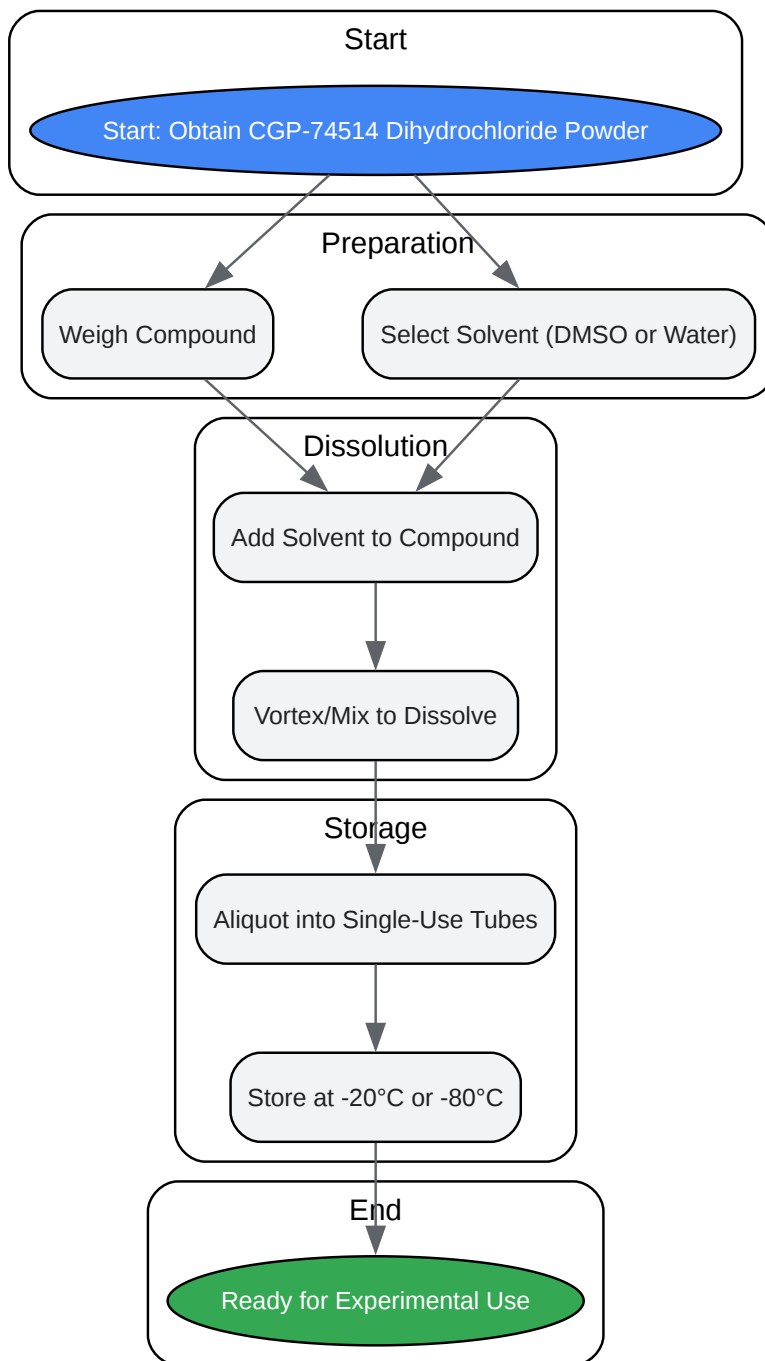
The optimal working concentration of **CGP-74514 dihydrochloride** will vary depending on the cell type and experimental design. A typical starting point for cell-based assays is to perform a dose-response experiment ranging from 10 nM to 10 μ M. Based on its IC_{50} of 25 nM, effective concentrations in cell culture are often in the nanomolar to low micromolar range.

Use in Cell Culture

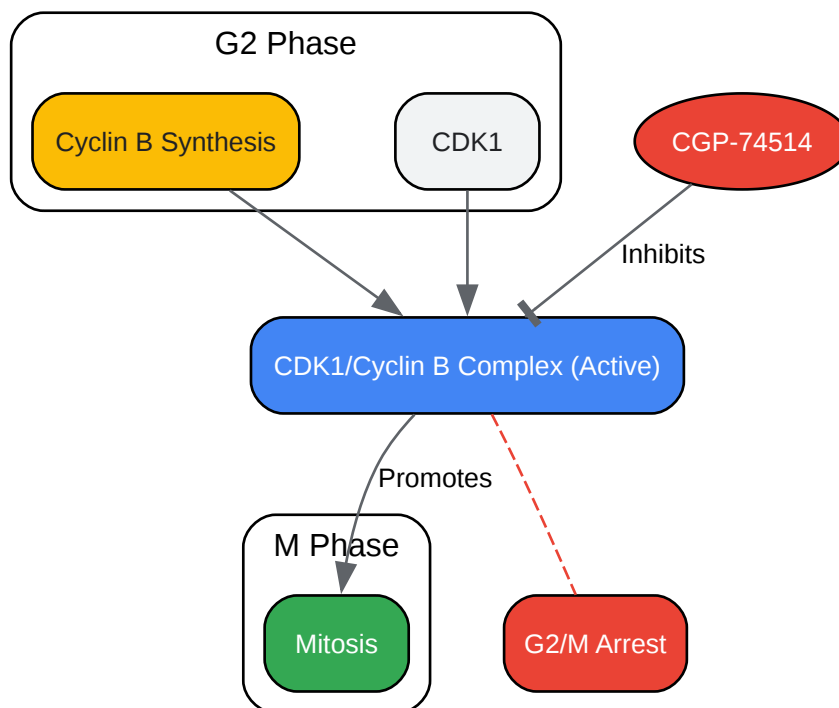
When diluting the DMSO stock solution into aqueous cell culture media, ensure that the final concentration of DMSO is kept low (typically below 0.5%) to avoid solvent-induced toxicity. It is recommended to add the diluted compound to the cell culture medium and mix well before applying it to the cells.

Visualizations

Workflow for CGP-74514 Dihydrochloride Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing **CGP-74514 dihydrochloride** stock solution.

Simplified CDK1 Signaling Pathway and Inhibition by CGP-74514



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Caption: Inhibition of the CDK1/Cyclin B complex by CGP-74514.

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